

# Ampelopsin G: Mechanism of Action Studies - Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ampelopsin G*

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These application notes provide a comprehensive overview of the molecular mechanisms of **Ampelopsin G** (Dihydromyricetin, DHM), a natural flavonoid compound with significant therapeutic potential. This document details its action on various signaling pathways and provides protocols for key experiments to investigate its effects.

## Summary of Quantitative Data

**Ampelopsin G** exhibits a range of biological activities across different cell types and disease models. The following tables summarize key quantitative data from in vitro studies.

Table 1: Anti-proliferative Activity of **Ampelopsin G** in Cancer Cell Lines

Cell Line	Cancer Type	Assay	IC50 (μM)	Exposure Time (h)	Reference
HCCC9810	Cholangiocarcinoma	MTT	~150	48	<a href="#">[1]</a>
TFK-1	Cholangiocarcinoma	MTT	~150	48	<a href="#">[1]</a>
HepG2	Hepatocellular Carcinoma	CCK-8	~100	48	<a href="#">[2]</a>
HuH-6	Hepatoblastoma	CCK-8	~150	48	<a href="#">[2]</a>
AGS	Gastric Cancer	MTT	~50-100	48-72	<a href="#">[3]</a>
JAr	Choriocarcinoma	MTT	~60-100 (mg/L)	48	<a href="#">[4]</a>

Table 2: Effects of **Ampelopsin G** on Inflammatory and Cellular Markers

Cell Line/Model	Effect Measured	Assay	Effective Concentration	Key Findings	Reference
BV2 Microglia	Inhibition of pro-inflammatory cytokines (IL-1 $\beta$ , IL-6, TNF- $\alpha$ )	ELISA	10-50 $\mu$ M	Significant reduction in cytokine production.	<a href="#">[5]</a> <a href="#">[6]</a>
JAr Cells	Induction of Apoptosis	Flow Cytometry (Annexin V/PI)	40-100 mg/L	Dose-dependent increase in apoptotic cells (from 14.2% to 74.42%).	<a href="#">[4]</a>
PHA-stimulated PBMCs	Inhibition of Inflammatory Cytokines	Not Specified	10-100 $\mu$ g/mL	IFN $\gamma$ , IL-12, IL-17a, and IL-2 production inhibited by up to 99%, 61%, 94%, and 80% respectively.	<a href="#">[7]</a>
Leukocytes	Inhibition of ROS production	Not Specified	10-100 $\mu$ g/mL	Dose-dependent inhibition of ROS by 33% to 51%.	<a href="#">[7]</a>

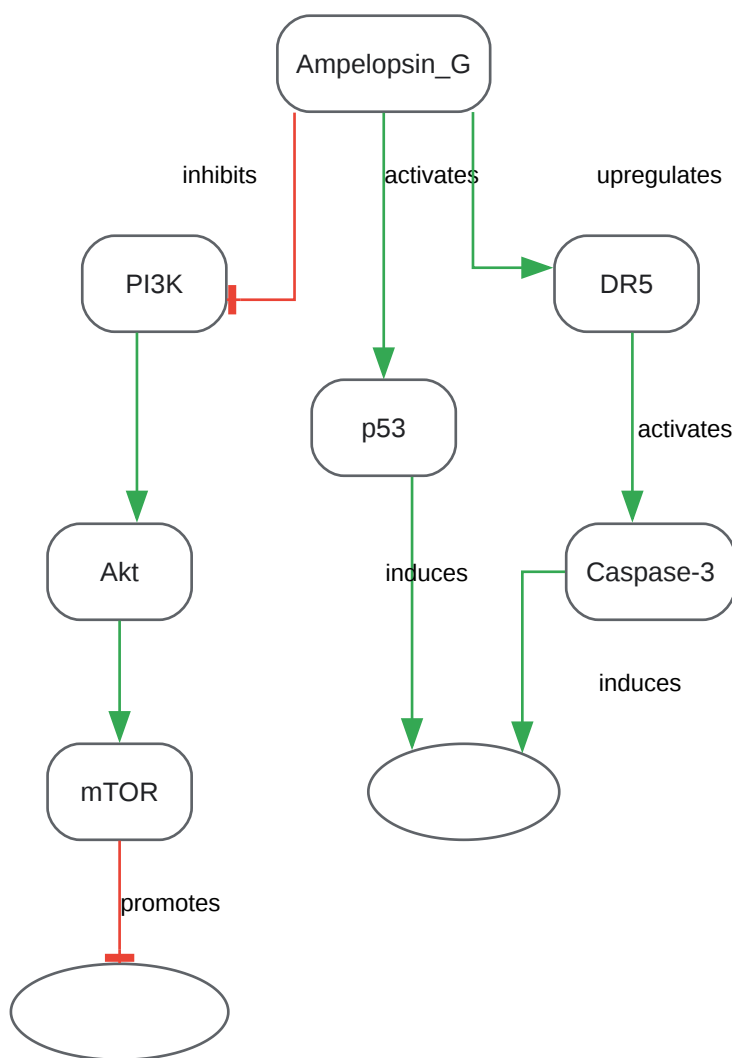
# Key Signaling Pathways Modulated by Ampelopsin G

**Ampelopsin G** exerts its effects by modulating several key signaling pathways involved in cell growth, survival, inflammation, and metabolism.

## Cancer Proliferation and Apoptosis

In cancer cells, **Ampelopsin G** induces apoptosis and inhibits proliferation through multiple pathways:

- **PI3K/Akt/mTOR Pathway Inhibition:** **Ampelopsin G** suppresses the phosphorylation of Akt and mTOR, leading to decreased cell proliferation and survival.[8] This can also induce protective autophagy in some cancer cells.
- **TRAIL/DR5 Pathway Activation:** It upregulates the expression of death receptor 5 (DR5), sensitizing cancer cells to TRAIL-mediated apoptosis.
- **p53 Pathway Activation:** In some cancer types, **Ampelopsin G** can induce apoptosis through a p53-dependent mechanism.[3][9]
- **SOD1/ROS Pathway Regulation:** It can modulate the levels of reactive oxygen species (ROS) to induce apoptosis in hepatoblastoma cells.[2]



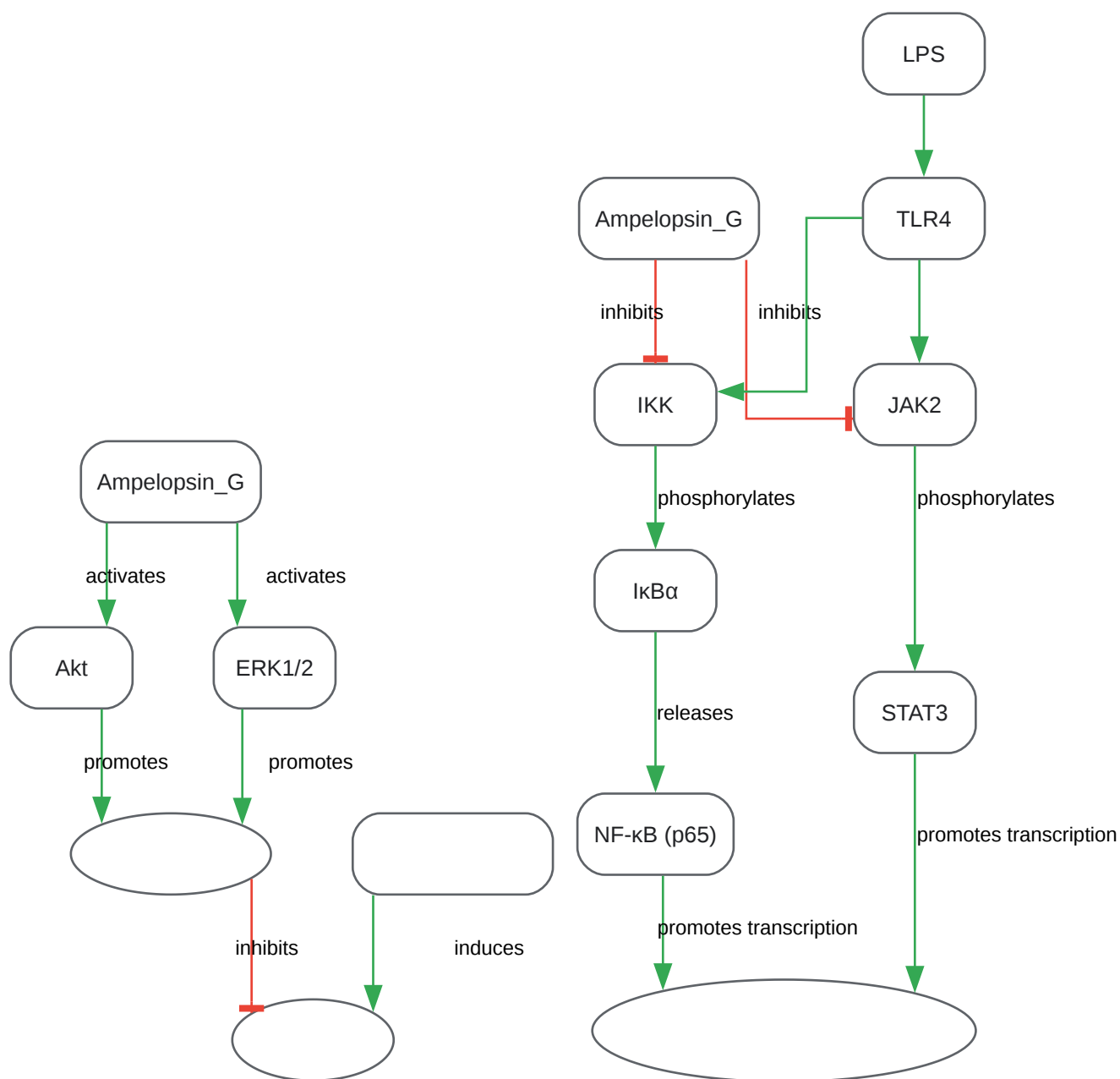
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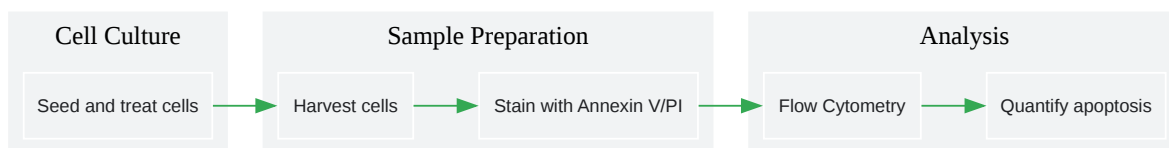
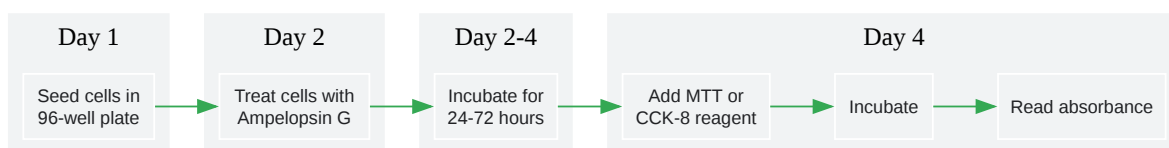
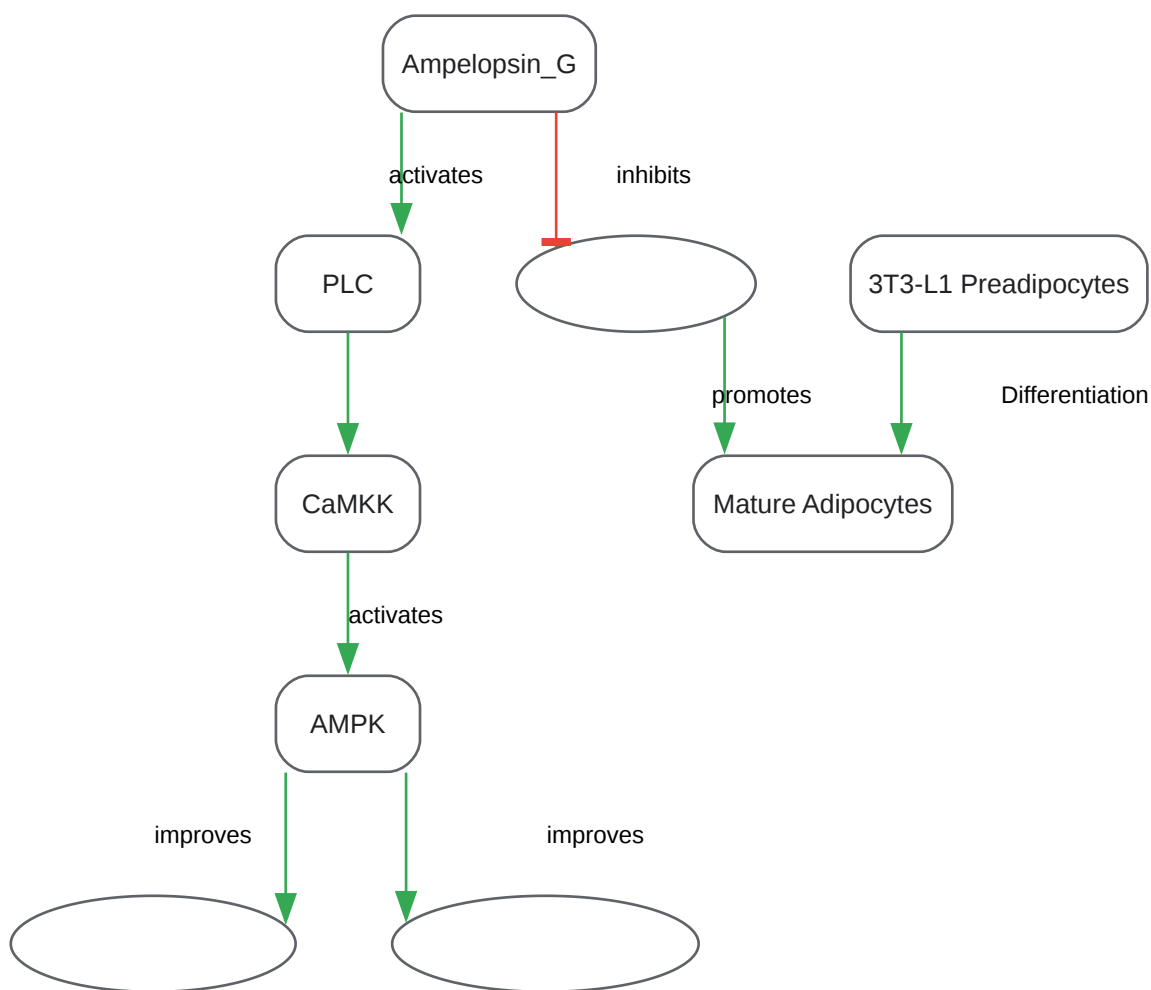
**Figure 1: Ampelopsin G's anti-cancer signaling pathways.**

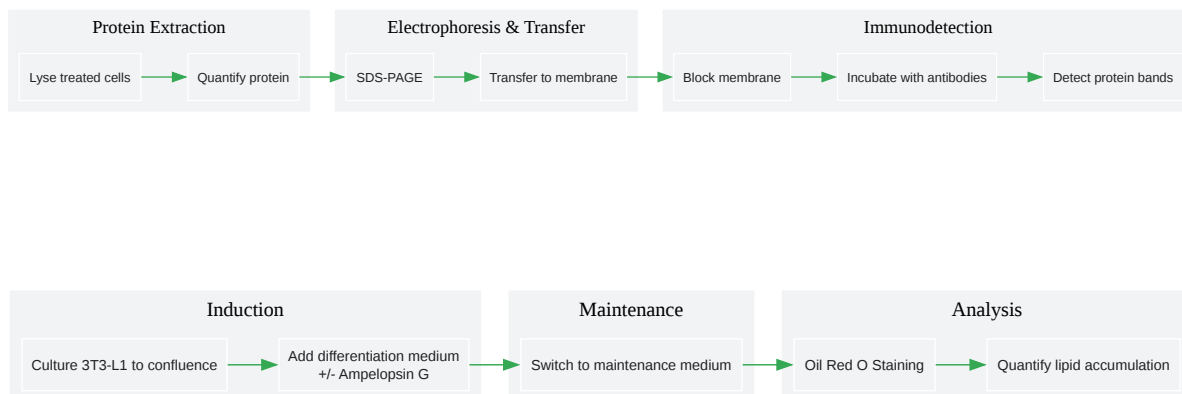
## Neuroprotection

**Ampelopsin G** demonstrates neuroprotective effects against oxidative stress-induced neuronal cell death.

- Akt and ERK1/2 Signaling: It protects PC12 cells from apoptosis by activating Akt and ERK1/2 signaling pathways.[10]







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